

Application Notes and Protocols for (2S)-OMPT in LPA3-Transfected Cell Lines

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Compound of Interest

Compound Name: (2S)-OMPT

Cat. No.: B024390

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These application notes provide a comprehensive guide for utilizing **(2S)-OMPT**, a potent and selective agonist for the Lysophosphatidic Acid Receptor 3 (LPA3), in transfected cell line models. This document outlines the signaling pathways activated by **(2S)-OMPT**, presents key quantitative data, and offers detailed protocols for essential experiments.

(2S)-OMPT: A Selective Agonist for LPA3 Receptor Studies

(2S)-OMPT, or L-sn-1-O-oleoyl-2-O-methylglyceryl-3-phosphothionate, is a metabolically stabilized analog of lysophosphatidic acid (LPA) that demonstrates high potency and selectivity for the LPA3 receptor.^[1] Its stability and selectivity make it an invaluable tool for dissecting the physiological and pathological roles of LPA3 signaling in various cellular contexts.

Mechanism of Action

Upon binding to the LPA3 receptor, a G-protein coupled receptor (GPCR), **(2S)-OMPT** initiates a cascade of intracellular signaling events. LPA3 is known to couple primarily to Gαq/11 and Gai/o proteins.^{[2][3]} Activation of these G-proteins leads to the stimulation of downstream effector enzymes and the modulation of second messenger levels, ultimately influencing cellular processes such as proliferation, migration, and calcium mobilization.^[2] The signaling initiated by **(2S)-OMPT**, particularly calcium mobilization and ERK phosphorylation, appears to be mediated through a pertussis toxin-insensitive G-protein, likely Gq/11.

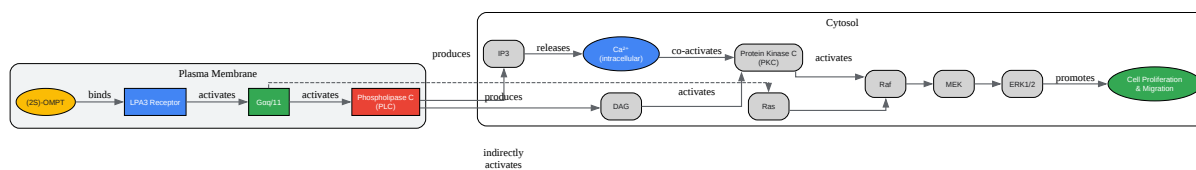
Quantitative Data Summary

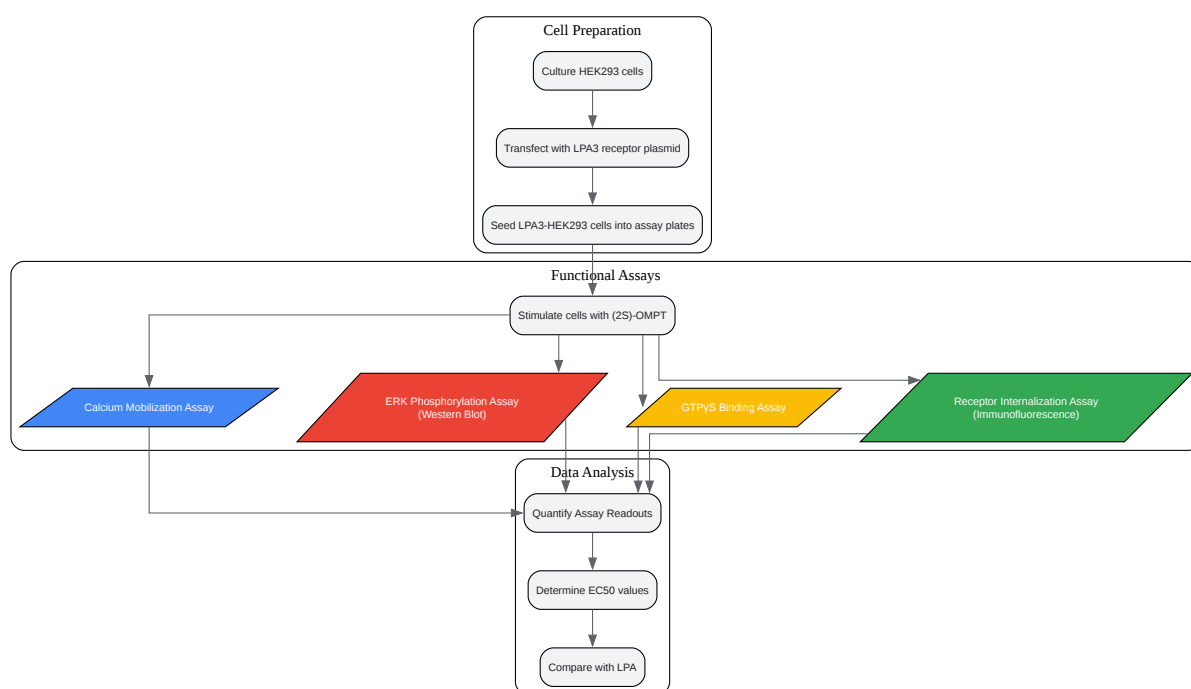
The following tables summarize the potency of **(2S)-OMPT** in comparison to the endogenous ligand, LPA, in LPA3-transfected HEK293 cells across various functional assays.

Assay	Ligand	Cell Line	EC50 (nM)
Receptor Phosphorylation	(2S)-OMPT	LPA3-transfected HEK293	10 ± 2
LPA	LPA3-transfected HEK293	270 ± 70	
ERK 1/2 Phosphorylation	(2S)-OMPT	LPA3-transfected HEK293	5
LPA	LPA3-transfected HEK293	290	
Intracellular Calcium	(2S)-OMPT	LPA3-transfected HEK293	425 ± 50
Mobilization	LPA	LPA3-transfected HEK293	300 ± 40
GTP[γ-35S] Binding	OMPT	LPA3-transfected HEK293T	276
LPA	LPA3-transfected HEK293T	196	

Signaling Pathways and Experimental Workflows

LPA3 Signaling Pathway Activated by (2S)-OMPT





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References

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